

Preventing premature hydrolysis of Methyltriacetoxysilane in storage

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Compound of Interest

Compound Name: Methyltriacetoxysilane

Cat. No.: B1584567

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Technical Support Center: Methyltriacetoxysilane (MTAS)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on preventing the premature hydrolysis of **Methyltriacetoxysilane** (MTAS) during storage.

Frequently Asked Questions (FAQs)

Q1: What is **Methyltriacetoxysilane** (MTAS) and why is it sensitive to moisture?

A1: **Methyltriacetoxysilane** (MTAS) is an organosilicon compound with the chemical formula $\text{CH}_3\text{Si}(\text{OCOCH}_3)_3$.^[1] It features a central silicon atom bonded to one methyl group and three acetoxy groups.^[1] The acetoxy groups are highly susceptible to reaction with water (hydrolysis).^[1] This reactivity is due to the silicon-oxygen bonds in the acetoxy groups, which readily react with moisture to form reactive silanol groups (Si-OH) and release acetic acid.^[1]

Q2: What are the signs of premature hydrolysis of MTAS in my stored sample?

A2: The most noticeable sign of MTAS hydrolysis is a strong smell of acetic acid (vinegar) upon opening the container.^[1] Visually, the clear, colorless to pale yellow liquid may become hazy, or you may observe the formation of a gel or solid precipitate, which are polysiloxanes formed from the condensation of silanol groups.^[2]

Q3: What are the ideal storage conditions for MTAS to prevent hydrolysis?

A3: To ensure the stability of MTAS, it should be stored in a cool, well-ventilated, and dry place, away from sources of heat, sparks, and open flames.^[3]^[4] It is crucial to store it in a tightly closed, airtight container to prevent any exposure to atmospheric moisture.^[1] The use of an inert gas blanket (e.g., nitrogen or argon) can further protect the product.

Q4: What is the expected shelf life of MTAS under proper storage conditions?

A4: When stored in a strictly sealed and unopened container under the recommended dry and cool conditions, MTAS has a shelf life of up to 12 months.^[3] Once the container is opened, it should be used as quickly as possible to minimize moisture exposure.^[3]

Q5: What materials are incompatible with MTAS during storage and handling?

A5: MTAS is chemically reactive with water, alcohols, amines, and other compounds containing hydroxyl groups.^[1] It can also react exothermically with strong acids, strong bases, and oxidizing agents.^[1] Contact with these materials should be strictly avoided to prevent vigorous reactions and degradation of the product.

Troubleshooting Guide

Issue: I have detected a strong vinegar-like odor from my MTAS container.

Possible Cause	Suggested Action
Exposure to atmospheric moisture	Immediately purge the container headspace with a dry, inert gas (e.g., nitrogen or argon) and securely reseal it. If the product is intended for a moisture-sensitive application, consider quantifying the extent of hydrolysis before use.
Improperly sealed container	Ensure the container lid and any seals are intact and provide an airtight closure. For frequently accessed containers, consider transferring the MTAS to smaller, single-use vials under an inert atmosphere.
Contaminated handling equipment	Always use clean, dry glassware and syringes for handling MTAS. Avoid using equipment that has been washed and not thoroughly dried.

Issue: My MTAS appears cloudy or has formed a precipitate.

Possible Cause	Suggested Action
Advanced hydrolysis and condensation	The product has significantly degraded and may not be suitable for your application. The precipitate consists of polysiloxanes. It is recommended to use a fresh, unopened container of MTAS for critical experiments.
Storage at improper temperatures	Fluctuations in temperature can lead to condensation inside the container, promoting hydrolysis. Ensure the storage area maintains a stable, cool temperature.

Quantitative Data on Silane Stability

The following table summarizes the stability of MTAS under different conditions. Due to the limited availability of quantitative data on the atmospheric hydrolysis of MTAS, data for

octadecyltrichlorosilane, another highly moisture-sensitive silane, is included for illustrative purposes to highlight the critical role of humidity.

Compound	Condition	Parameter	Value	Citation
Methyltriacetoxysilane (MTAS)	Aqueous solution, pH 7	Hydrolysis Half-life	< 12 seconds	[5]
Methyltriacetoxysilane (MTAS)	Sealed, unopened container, cool, dry	Shelf Life	12 months	[3]
Octadecyltrichlorosilane	18% Relative Humidity	Silane to Silanol Conversion	No conversion after 11 days	[6]
Octadecyltrichlorosilane	83% Relative Humidity	Silane to Silanol Conversion	Complete conversion after 2 days	[6]

*Data for octadecyltrichlorosilane is provided as a qualitative illustration of the significant impact of relative humidity on the stability of moisture-sensitive silanes.

Experimental Protocols

Protocol 1: Monitoring MTAS Hydrolysis using Fourier Transform Infrared (FTIR) Spectroscopy

This protocol allows for the real-time monitoring of MTAS hydrolysis by observing changes in characteristic infrared absorption bands.

Methodology:

- **Sample Preparation:** Under a dry, inert atmosphere (e.g., in a glovebox), prepare a solution of MTAS in a dry, non-polar solvent (e.g., hexane).
- **FTIR Setup:** Use an FTIR spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory. Ensure the ATR crystal is clean and dry before use.

- Data Acquisition:
 - Acquire a background spectrum of the clean, dry ATR crystal.
 - Introduce the MTAS solution to the ATR crystal.
 - Expose the sample to a controlled humidity environment.
 - Record FTIR spectra at regular time intervals.
- Data Analysis:
 - Monitor the decrease in the intensity of the Si-O-C stretching vibration band, which is indicative of the consumption of the acetoxy groups.
 - Concurrently, monitor the appearance and increase in the intensity of the broad O-H stretching band, corresponding to the formation of silanol (Si-OH) groups.
 - The rate of hydrolysis can be determined by plotting the change in the absorbance of these key peaks over time.

Protocol 2: Quantitative Analysis of MTAS Degradation by Nuclear Magnetic Resonance (NMR) Spectroscopy

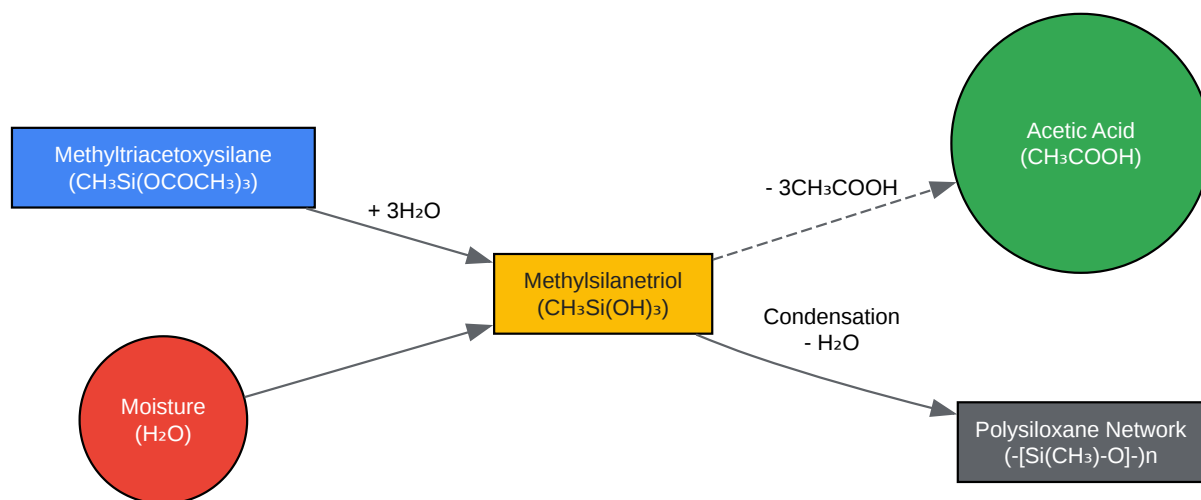
This protocol provides a quantitative assessment of MTAS purity and the extent of its degradation.

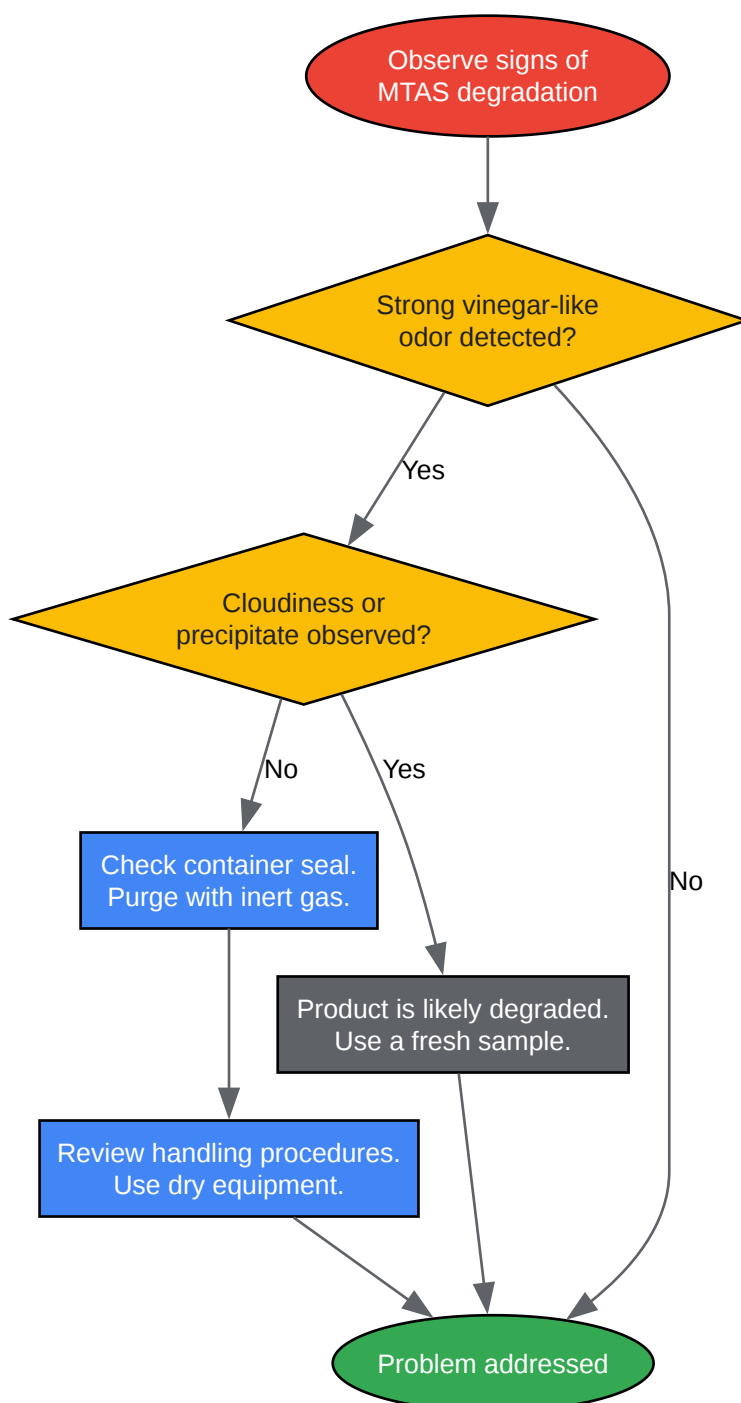
Methodology:

- Sample Preparation:
 - Under an inert atmosphere, dissolve a known amount of the MTAS sample in a deuterated solvent that has been dried over molecular sieves (e.g., CDCl_3).
 - Add an internal standard with a known concentration for quantitative analysis.
- NMR Acquisition:

- Acquire a ^1H NMR spectrum of the sample.
- If available, acquire a ^{29}Si NMR spectrum for more direct observation of the silicon environment.
- Data Analysis:
 - In the ^1H NMR spectrum, integrate the signal corresponding to the methyl protons of the acetoxy groups of intact MTAS.
 - Identify and integrate the signal for the methyl protons of acetic acid, a primary hydrolysis product.
 - Compare the integral of the MTAS protons to the integral of the internal standard to determine the concentration of unhydrolyzed MTAS.
 - The extent of hydrolysis can be calculated from the relative integrals of the MTAS and acetic acid signals.
 - In the ^{29}Si NMR spectrum, the chemical shift of the silicon atom will change upon hydrolysis, allowing for the quantification of different silanol species.

Visualizations





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